

"2-Amino-5-(methoxymethyl)phenol" solubility in different organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

Cat. No.: B8721603

[Get Quote](#)

Solubility Profile of 2-Amino-5-(methoxymethyl)phenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Amino-5-(methoxymethyl)phenol**, a key intermediate in various synthetic applications. Understanding the solubility of this compound is critical for its effective use in process development, formulation, and quality control. While specific quantitative solubility data for **2-Amino-5-(methoxymethyl)phenol** is not readily available in published literature, this document compiles qualitative information and presents quantitative data for the structurally similar compound, 4-aminophenol, to provide valuable insights. Additionally, a general experimental protocol for determining solubility and a proposed synthesis workflow are detailed.

Introduction to 2-Amino-5-(methoxymethyl)phenol

2-Amino-5-(methoxymethyl)phenol is an aromatic organic compound containing an amino, a hydroxyl, and a methoxymethyl group attached to a benzene ring. These functional groups dictate its chemical reactivity and physical properties, including its solubility in various organic solvents. The presence of both a hydrogen bond donor (amino and hydroxyl groups) and a hydrogen bond acceptor (the oxygen in the methoxymethyl and hydroxyl groups) suggests its

potential for solubility in polar solvents. Conversely, the aromatic ring provides a nonpolar characteristic, which may contribute to solubility in less polar organic solvents.

Qualitative Solubility of 2-Amino-5-(methoxymethyl)phenol

Qualitative assessments indicate that **2-Amino-5-(methoxymethyl)phenol** is soluble in polar organic solvents. This is attributed to the ability of the amino and hydroxyl groups to form hydrogen bonds with polar solvent molecules.

Quantitative Solubility Analysis (Data from 4-Aminophenol as a proxy)

Due to the lack of specific quantitative data for **2-Amino-5-(methoxymethyl)phenol**, the following table summarizes the solubility of 4-aminophenol, a structurally related compound. This data can serve as a useful estimation for selecting appropriate solvents for **2-Amino-5-(methoxymethyl)phenol** in experimental work. It is important to note that the methoxymethyl group in the target compound may influence its solubility profile compared to the unsubstituted 4-aminophenol.

Solvent	Molar Mass (g/mol)	Solubility of 4-Aminophenol
Water	18.02	1.5 g/100 mL ^[1]
Ethanol	46.07	Slightly soluble ^[1]
Diethyl Ether	74.12	Slightly soluble ^[1]
Acetone	58.08	Soluble ^[1]
Ethyl Acetate	88.11	Soluble ^[1]
Acetonitrile	41.05	Soluble ^[1]
Dimethyl Sulfoxide (DMSO)	78.13	Very soluble ^[1]
Toluene	92.14	Slightly soluble ^[1]
Benzene	78.11	Negligible solubility ^[1]
Chloroform	119.38	Negligible solubility ^[1]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid organic compound like **2-Amino-5-(methoxymethyl)phenol** in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Materials:

- **2-Amino-5-(methoxymethyl)phenol** (solid)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or magnetic stirrer with a hot plate

- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **2-Amino-5-(methoxymethyl)phenol** to a known volume of the selected organic solvent in a vial. The exact amount of solid should be more than what is expected to dissolve.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker or on a magnetic stirrer. Allow the mixture to equilibrate for a set period (e.g., 24-48 hours) to ensure that the solution is saturated. The temperature should be controlled and recorded.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to separate the undissolved solid from the saturated solution.
- **Sample Preparation for Analysis:** Carefully pipette a known volume of the clear supernatant (the saturated solution) and transfer it to a volumetric flask. Dilute the sample with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **2-Amino-5-(methoxymethyl)phenol**.
- **Calculation of Solubility:** Calculate the solubility in grams per 100 mL (or other desired units) using the determined concentration and the dilution factor.

Logical Workflow for Synthesis

The following diagram illustrates a potential synthetic pathway for **2-Amino-5-(methoxymethyl)phenol**, adapted from a known synthesis of a similar compound, 2-amino-5-methoxyphenol. This workflow provides a logical sequence of reactions for planning the synthesis of the target compound.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis route for **2-Amino-5-(methoxymethyl)phenol**.

Conclusion

This technical guide provides a foundational understanding of the solubility of **2-Amino-5-(methoxymethyl)phenol**. While direct quantitative data remains elusive, the provided information on its qualitative solubility, along with quantitative data for a similar compound, offers valuable guidance for researchers and professionals in drug development. The detailed experimental protocol and the logical synthesis workflow further equip scientists with the necessary tools to effectively work with this important chemical intermediate. It is recommended that experimental determination of the solubility of **2-Amino-5-(methoxymethyl)phenol** in various solvents be conducted to obtain precise data for specific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Aminophenol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. ["2-Amino-5-(methoxymethyl)phenol" solubility in different organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8721603#2-amino-5-methoxymethyl-phenol-solubility-in-different-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com